

An In-depth Technical Guide to the Chemical Properties of Alachlor ESA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alachlor ESA

Cat. No.: B1208118

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This technical guide provides a comprehensive overview of the chemical properties of **Alachlor ESA** (Ethanesulfonic Acid), a primary metabolite of the herbicide Alachlor. This document consolidates key data, experimental methodologies, and metabolic pathways to serve as a vital resource for professionals in research and development.

Core Chemical Properties

Alachlor ESA is a significant degradation product of the widely used herbicide Alachlor. Understanding its chemical and physical characteristics is crucial for environmental monitoring, toxicological assessment, and regulatory compliance.

General and Physicochemical Properties

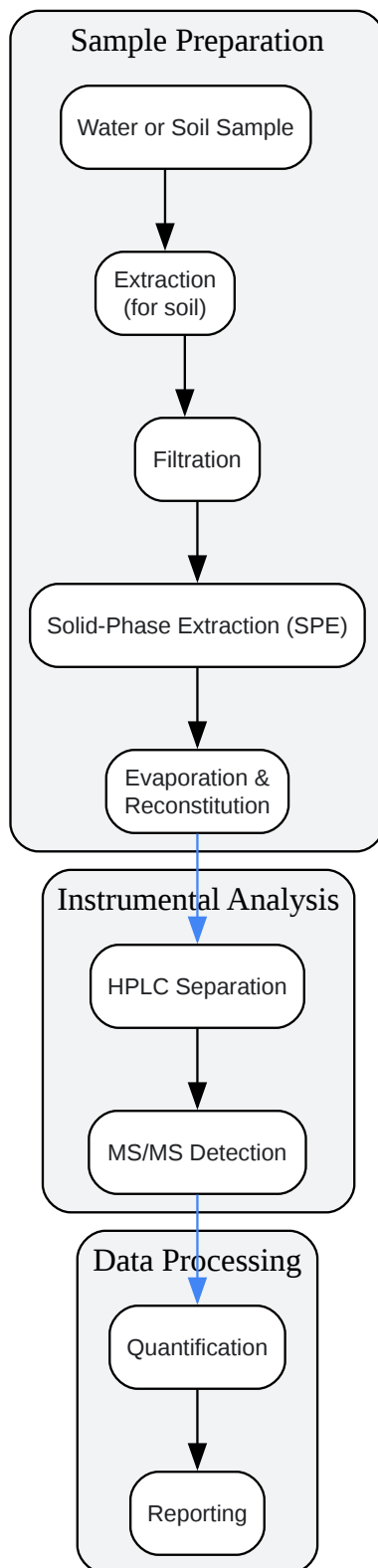
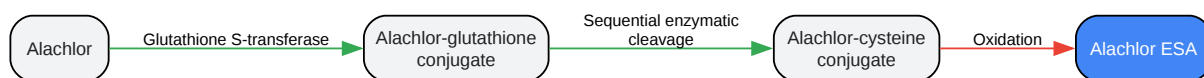
Alachlor ESA, with the IUPAC name 2-[2,6-diethyl-N-(methoxymethyl)anilino]-2-oxoethanesulfonic acid, is a white crystalline solid.^[1] Its structure incorporates a sulfonic acid group, which significantly increases its polarity and water solubility compared to its parent compound, Alachlor.^{[1][2]} This high water solubility makes it mobile in soil and susceptible to leaching into groundwater.^{[1][2]}

Table 1: General and Physicochemical Properties of **Alachlor ESA**

Property	Value	Source(s)
IUPAC Name	2-[2,6-diethyl-N-(methoxymethyl)anilino]-2-oxoethanesulfonic acid	[1]
Synonyms	Alachlor ethanesulfonic acid, MON 5775	[3]
CAS Number	142363-53-9	[1]
Molecular Formula	C ₁₄ H ₂₁ NO ₅ S	[1][4]
Molecular Weight	315.39 g/mol	[1][4]
Physical State	White crystalline solid	[1]
Solubility in Water	Highly soluble	[1][2]
Melting Point	Data not available for Alachlor ESA. >73°C (decomposes) for Alachlor ESA sodium salt.	[5]
Boiling Point	Data not available	
pKa	Data not available	
Log Koc	2.26	[1]

Metabolic Pathway

Alachlor undergoes metabolism in the soil and in biological systems to form **Alachlor ESA**. The primary pathway involves the initial conjugation of Alachlor with glutathione, followed by a series of enzymatic reactions.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Alachlor ESA]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1208118#what-are-the-chemical-properties-of-alachlor-esa>]

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